

PEG-3 oleamide environmental fate and degradation

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

Get Quote

Chemical Identity and Functions

The table below summarizes the fundamental information about **PEG-3 Oleamide**.

Property	Description
Chemical Name	PEG-3 Oleamide, also known as Amide OMV-3 [1]
INCI Name	PEG-3 Oleamide [1]
CAS Number	26027-37-2 [1]
Chemical Structure	Amide of oleic acid and polyethylene glycol (PEG) [1]
Primary Functions	Emulsifier, stabilizer, and thickener [1]

Synthesis and Applications

- Production Process:** **PEG-3 Oleamide** is produced by a chemical reaction that combines **oleic acid** (often derived from vegetable oils) and **polyethylene glycol (PEG)** under controlled heating conditions [1].

- **Industry Applications:** This compound is used in various sectors due to its emulsifying and stabilizing properties [1].
 - **Cosmetic Industry:** Used in formulations for creams, lotions, and makeup to create a uniform texture and improve shelf life [1].
 - **Technical Industry:** Serves as an additive in coatings, lubricants, plastics, and other materials to enhance viscosity and stability [1].

Unavailable Information on Environmental Fate

A significant challenge is the lack of specific data on the environmental fate and degradation of **PEG-3 Oleamide**. The search results do not contain:

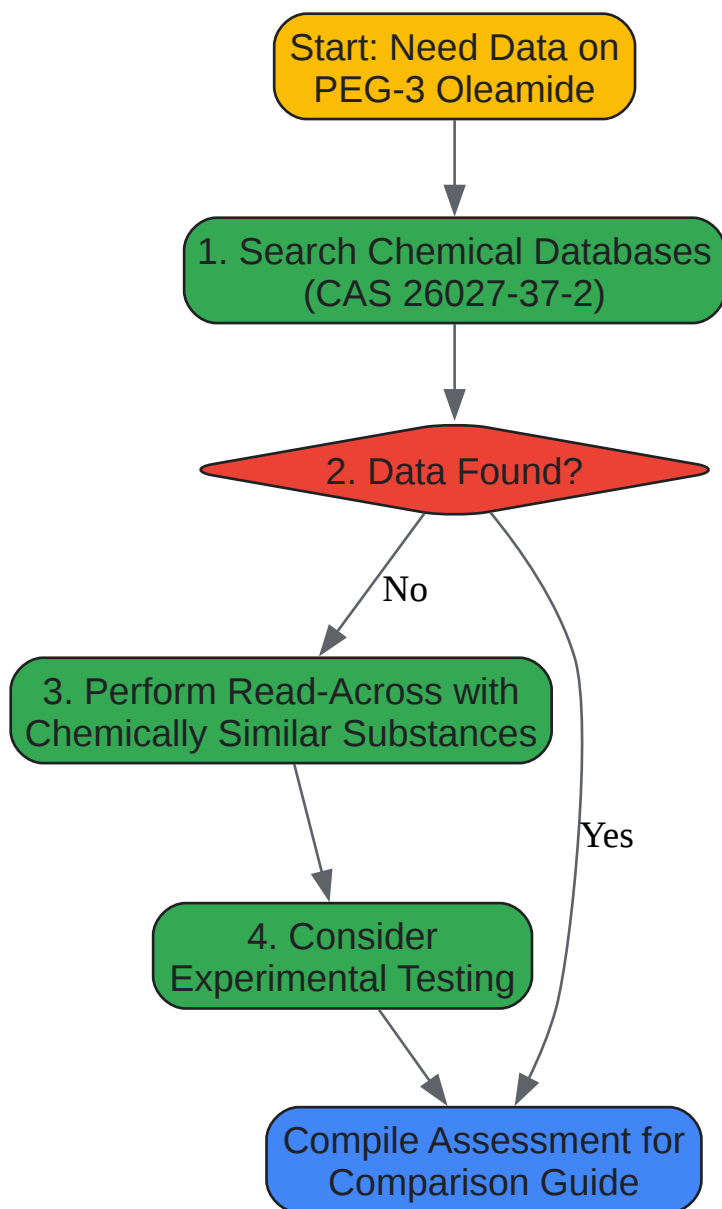
- Experimental data on its biodegradation rate or products.
- Toxicity data for aquatic or terrestrial organisms.
- Information on its behavior in wastewater treatment plants.

Research Pathways and Broader Context

While direct data is unavailable, the search results provide crucial context on the environmental profile of its constituent polymer family, PEGs, which can inform your research strategy.

- **General PEG Environmental Profile:** A scientific review suggests that non-ionic polyethylene glycols (PEGs), as a polymer class, are generally considered "**more amenable to biodegradation**" compared to anionic or cationic polymers. They are also noted to typically show **no to low toxicity** in aquatic ecotoxicity tests [2]. This does not confirm the behavior of **PEG-3 Oleamide** but highlights a relevant area for investigation.
- **Suggested Research Alternatives:**
 - **Specialized Databases:** Search for data on CAS 26027-37-2 in environmental fate and ecotoxicity databases.
 - **Read-Across Assessment:** Consider a read-across approach using data on substances with similar chemical structures (e.g., other PEG derivatives or oleamides).
 - **Experimental Testing:** If no data exists, generating experimental data through standard OECD or EPA guidelines for biodegradation and ecotoxicity may be necessary.

The following workflow outlines a potential strategy for your assessment:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chempri [chempri.com]

2. and effects of water-soluble synthetic organic... Environmental fate [enveurope.springeropen.com]

To cite this document: Smolecule. [PEG-3 oleamide environmental fate and degradation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b951569#peg-3-oleamide-environmental-fate-and-degradation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com